

# Personal protective equipment for handling 1-Dodecene, 12-iodo-

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 1-Dodecene, 12-iodo-

Cat. No.: B12545230

[Get Quote](#)

## Essential Safety and Handling Guide for 1-Iodododecane

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for handling 1-Iodododecane (CAS 4292-19-7). Adherence to these guidelines is critical for ensuring laboratory safety and procedural accuracy.

Chemical Identifier:

- Name: 1-Iodododecane
- Synonyms: Dodecyl iodide, Lauryl iodide, n-Dodecyl iodide[1][2][3]
- CAS Number: 4292-19-7[1][2][3]
- Molecular Formula: C<sub>12</sub>H<sub>25</sub>I[3]

Primary Hazards:

- Causes skin irritation.[1][4]
- Causes serious eye irritation.[1][4]

- May cause respiratory irritation.[1][5]

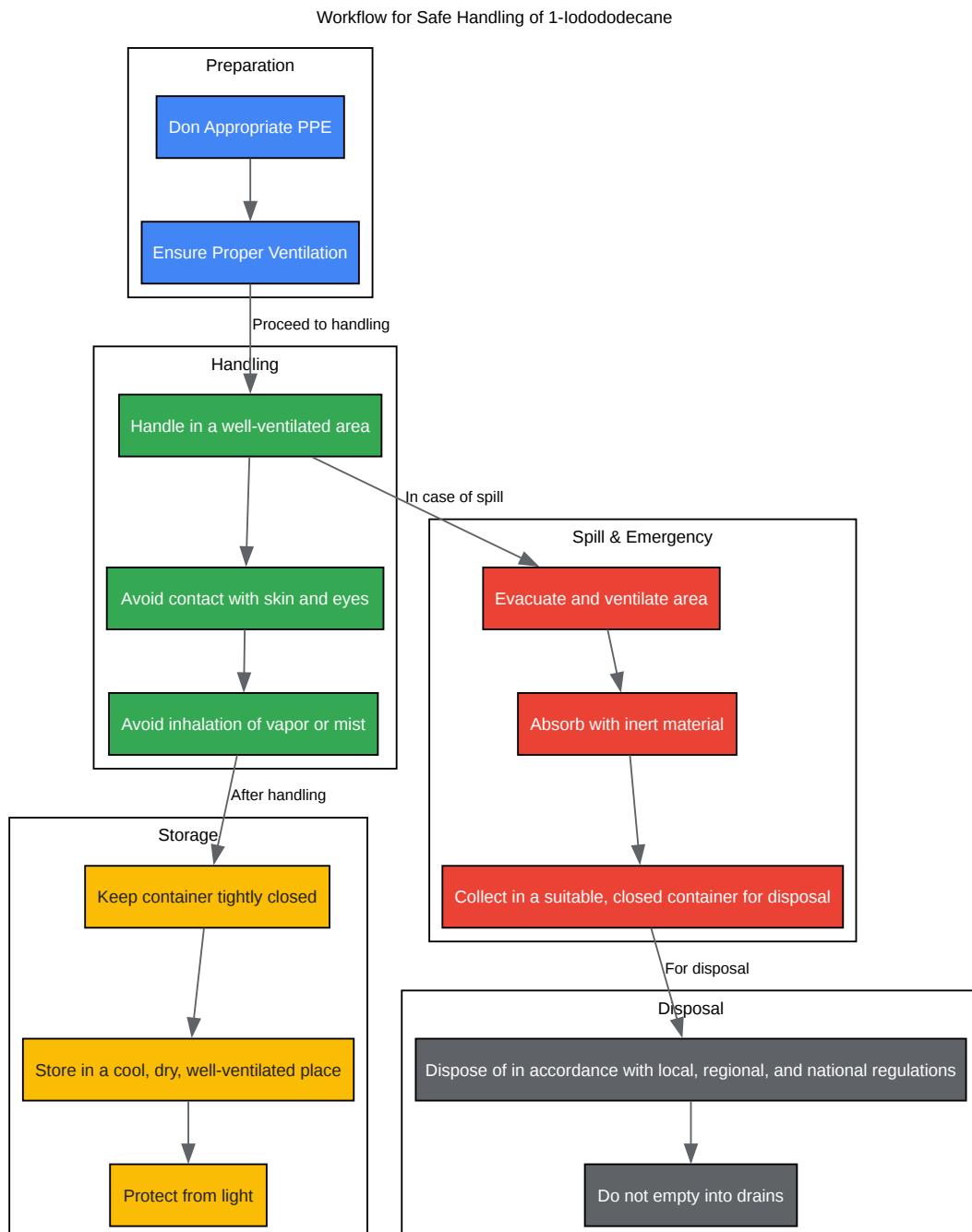
## Personal Protective Equipment (PPE)

The following table summarizes the required personal protective equipment for handling 1-Iodododecane.

Protection Type	Specification	Source
Eye and Face Protection	Chemical safety goggles or face shield. Conforming to OSHA's 29 CFR 1910.133 or European Standard EN166.	[1]
Hand Protection	Wear appropriate protective gloves to prevent skin exposure.	[1]
Body Protection	Wear appropriate protective clothing to prevent skin exposure.	[1]
Respiratory Protection	Use only outdoors or in a well-ventilated area. If irritation or other symptoms are experienced, use a NIOSH/MSHA or European Standard EN 149 approved respirator.	[1][5]

## Experimental Protocol: Safe Handling and Disposal Workflow

The following diagram outlines the standard operating procedure for the safe handling of 1-Iodododecane from initial preparation to final disposal.



[Click to download full resolution via product page](#)

Safe handling workflow for 1-Iodododecane.

## Procedural Guidance

### Pre-Handling Checklist:

- Verify Ventilation: Ensure the work area, whether a fume hood or a well-ventilated laboratory space, is functioning correctly.[\[1\]](#)
- Inspect PPE: Check that all personal protective equipment is in good condition and appropriate for handling an irritant.
- Locate Emergency Equipment: Confirm the location and accessibility of safety showers and eyewash stations.[\[1\]](#)
- Review SDS: Read the Safety Data Sheet for 1-Iodododecane before beginning work.

### Step-by-Step Handling Procedure:

- Don PPE: Put on all required personal protective equipment as specified in the table above.
- Chemical Handling:
  - Work in a well-ventilated area to avoid inhalation of vapors or mists.[\[6\]](#)
  - Avoid direct contact with skin and eyes.[\[6\]](#)
  - Wash hands thoroughly after handling.[\[1\]](#)
- Storage:
  - Keep the container tightly closed when not in use.[\[1\]\[6\]](#)
  - Store in a cool, dry, and well-ventilated place away from direct sunlight and incompatible materials such as strong oxidizing agents and strong bases.[\[1\]\[3\]\[6\]](#)

### Emergency and Spill Response:

- Skin Contact: Wash off immediately with soap and plenty of water. Consult a physician if irritation persists.[\[1\]\[6\]](#)

- Eye Contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.[1][6]
- Inhalation: Move the person into fresh air. If not breathing, give artificial respiration. Consult a physician.[6]
- Ingestion: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.[6]
- Spill:
  - Ensure adequate ventilation and evacuate personnel to safe areas.[6]
  - Use personal protective equipment during cleanup.[6]
  - Soak up the spill with an inert absorbent material and place it in a suitable, closed container for disposal.[1][6]
  - Do not let the product enter drains.[6]

## Disposal Plan:

- Dispose of waste in accordance with all local, regional, and national regulations.[1]
- Leave the chemical in its original container and do not mix it with other waste.[6]
- Handle uncleaned containers as you would the product itself.[6]
- Chemical waste generators must determine if a discarded chemical is classified as hazardous waste.[1]

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. fishersci.com [fishersci.com]
- 2. 1-Iodododecane CAS#: 4292-19-7 [m.chemicalbook.com]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. 1-Iodododecane | C12H25I | CID 20282 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. fishersci.com [fishersci.com]
- 6. 1-IODODECANE - Safety Data Sheet [chemicalbook.com]
- To cite this document: BenchChem. [Personal protective equipment for handling 1-Iodododecane, 12-iodo-]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12545230#personal-protective-equipment-for-handling-1-dodecene-12-iodo]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

**Contact**

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)